

(R)-(-)-2-Methylglutaric Acid physical properties

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Compound of Interest

Compound Name: (R)-(-)-2-Methylglutaric Acid

Cat. No.: B073399

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An In-depth Technical Guide on the Physical Properties of (R)-(-)-2-Methylglutaric Acid

This guide provides a comprehensive overview of the core physical properties of **(R)-(-)-2-Methylglutaric Acid**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of its physicochemical characteristics.

Quantitative Physical Properties

The physical properties of **(R)-(-)-2-Methylglutaric Acid** are summarized in the table below. These properties are crucial for its application in synthesis, formulation, and metabolic studies.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₄	[1][2]
Molecular Weight	146.14 g/mol	[1][2]
CAS Number	1115-81-7	[1][2]
Appearance	White or off-white crystalline powder	[1]
Melting Point	80 - 84 °C	[1]
83 °C	[3]	
Boiling Point	332.7±0.0 °C (Predicted)	[3]
214-215 °C at 22 mmHg (for the racemate)	[4]	
Optical Rotation	[α] ²⁰ /D = -20 to -22° (c=5 in H ₂ O)	[1]
Solubility	Water: Soluble[4], 908 mg/mL[5][6] DMF: 20 mg/mL[4][7] DMSO: 16 mg/mL[4][7] Ethanol: Slightly soluble[4][7] PBS (pH 7.2): 10 mg/mL[4][7] Chloroform: Slightly soluble (Sonicated)[3]	[3][4][5][6][7]
pKa	4.57 ± 0.10 (Predicted)	[3][4]
3.89 (Strongest Acidic, Predicted)	[8][9]	
Density	1.246 ± 0.06 g/cm ³ (Predicted)	[3]
1.33 g/cm ³ at 20 °C (for the racemate)		

Experimental Protocols

Detailed experimental methodologies for determining the key physical properties of **(R)-(-)-2-Methylglutaric Acid** are outlined below. These represent standard laboratory procedures.

Determination of Melting Point

The melting point is determined using a capillary melting point apparatus. A small, dry sample of the crystalline powder is packed into a thin-walled capillary tube. The tube is placed in the heating block of the apparatus, and the temperature is raised at a slow, controlled rate. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.

Measurement of Optical Rotation

Optical rotation is measured using a polarimeter.^[10]

- **Sample Preparation:** A solution of **(R)-(-)-2-Methylglutaric Acid** is prepared by accurately weighing the solid and dissolving it in a specific volume of a suitable solvent (e.g., water) to a known concentration.^[1]
- **Polarimeter Setup:** The polarimeter is calibrated using a blank (the pure solvent). The light source, typically a sodium D-line (589 nm), is passed through a polarizer.^[10]
- **Measurement:** The prepared solution is placed in a sample tube of a known path length (in decimeters). The plane-polarized light passes through the sample, and the angle of rotation (α) is measured by a second polarizer (the analyzer).^[10]
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the formula:^[10]
^[11] $[\alpha] = \alpha / (c \times l)$ where:
 - α is the observed rotation in degrees.
 - c is the concentration in g/mL.
 - l is the path length of the sample tube in decimeters.

Determination of Solubility

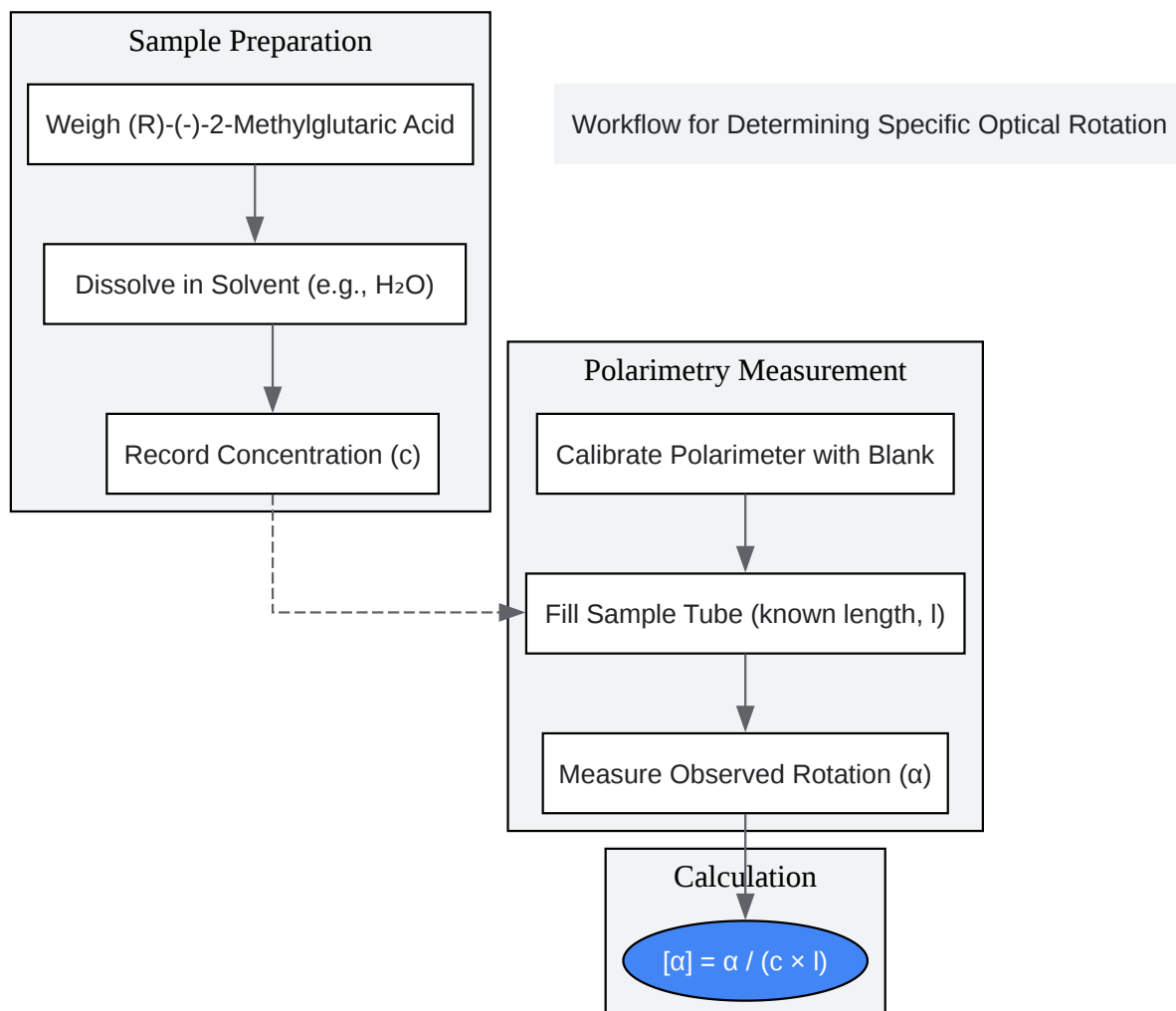
The solubility of **(R)-(-)-2-Methylglutaric Acid** in various solvents is determined by adding increasing amounts of the solid to a known volume of the solvent at a constant temperature. The mixture is stirred until no more solid dissolves, indicating a saturated solution. The concentration of the dissolved solid is then determined gravimetrically or by a suitable analytical technique like HPLC.

Spectral Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer. A deuterated solvent is used to dissolve the sample. The chemical shifts, multiplicity, and integration of the peaks provide detailed information about the molecular structure.[\[5\]](#)
- Mass Spectrometry (MS): Mass spectral data is obtained using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[\[5\]](#) This analysis provides the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight.[\[5\]](#)[\[12\]](#)
- Infrared (IR) Spectroscopy: An IR spectrum is obtained by passing infrared radiation through a sample. The absorption of specific frequencies of IR radiation corresponds to the vibrational frequencies of the chemical bonds in the molecule, allowing for the identification of functional groups.

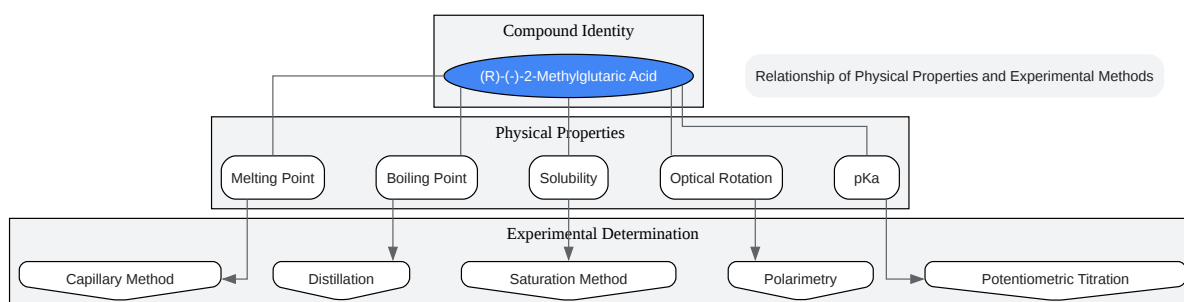
Visualizations

The following diagrams illustrate key experimental workflows and conceptual relationships relevant to the physical properties of **(R)-(-)-2-Methylglutaric Acid**.



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Caption: Workflow for Determining Specific Optical Rotation



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Caption: Relationship of Physical Properties and Experimental Methods

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- To cite this document: BenchChem. [(R)-(-)-2-Methylglutaric Acid physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073399#r-2-methylglutaric-acid-physical-properties]

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